

Application Notes and Protocols: QX-314 Chloride Stock Solution

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Compound of Interest

Compound Name: QX-314 chloride

Cat. No.: B005542

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

QX-314 chloride is a quaternary ammonium derivative of lidocaine, which acts as a membrane-impermeant blocker of voltage-gated sodium channels.[1][2] Its positive charge prevents it from readily crossing cell membranes.[3] This property is exploited in research to selectively block sodium channels from the intracellular side.[3] A common application involves co-administration with an agonist for a channel with a pore large enough to allow QX-314 to enter the cell, such as the transient receptor potential vanilloid 1 (TRPV1) or TRPA1 channels.[4][5] This allows for the targeted inhibition of specific neuronal populations, particularly nociceptors.[3][4][5][6] QX-314 is also frequently included in the internal solution for whole-cell patch-clamp recordings to block action potentials.[2]

These application notes provide detailed protocols for the preparation of **QX-314 chloride** stock solutions and summarize its key properties and applications.

Quantitative Data Summary

The following table summarizes the key quantitative data for **QX-314 chloride**.

Parameter	Value	Reference
Molecular Weight	298.85 g/mol (Note: Batch-specific molecular weight may vary)	
Purity	≥98% (HPLC)	
Solubility in Water	Up to 100 mM (30 mg/mL)	
Solubility in DMSO	1 mg/mL (3.35 mM) to 5 mg/mL	[6][7]
Solubility in Ethanol	10 mg/mL	[6]
Solubility in PBS (pH 7.2)	10 mg/mL	[6]
Storage (Solid)	Room Temperature	
Storage (Stock Solution)	-20°C for 1 month or -80°C for 6 months	[8]
CAS Number	5369-03-9	

Experimental Protocols

Protocol 1: Preparation of a 100 mM Aqueous Stock Solution of QX-314 Chloride

This protocol describes the preparation of a high-concentration aqueous stock solution of **QX-314 chloride**, suitable for dilution into various experimental buffers.

Materials:

- **QX-314 chloride** powder
- Sterile, high-purity water (e.g., Milli-Q or equivalent)
- Calibrated analytical balance
- Sterile conical tube (e.g., 15 mL or 50 mL)

- Vortex mixer
- Sterile syringe filters (0.22 µm pore size)
- Sterile microcentrifuge tubes for aliquoting

Procedure:

- Determine the required mass of **QX-314 chloride**. It is crucial to use the batch-specific molecular weight found on the product's vial or Certificate of Analysis for accurate concentration calculations. For a 100 mM solution using the reference molecular weight of 298.85 g/mol :
 - $\text{Mass (g)} = 0.1 \text{ mol/L} \times 0.29885 \text{ g/mmol} \times \text{Volume (L)}$
 - For 10 mL of a 100 mM solution, you would need 0.29885 g (298.85 mg) of **QX-314 chloride**.
- Weigh the **QX-314 chloride** powder using a calibrated analytical balance and transfer it to a sterile conical tube.
- Add the appropriate volume of sterile, high-purity water to the conical tube.
- Dissolve the powder by vortexing the tube until the solution is clear. Gentle warming or sonication can be used to aid dissolution if necessary.^{[7][8]}
- Sterile filter the stock solution using a 0.22 µm syringe filter to remove any potential microbial contamination and undissolved particulates.
- Aliquot the sterile stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.
- Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[8]

Protocol 2: Preparation of Intracellular Solution for Patch-Clamp Electrophysiology

This protocol details the preparation of an intracellular (pipette) solution containing **QX-314 chloride** for blocking voltage-gated sodium channels during whole-cell recordings.

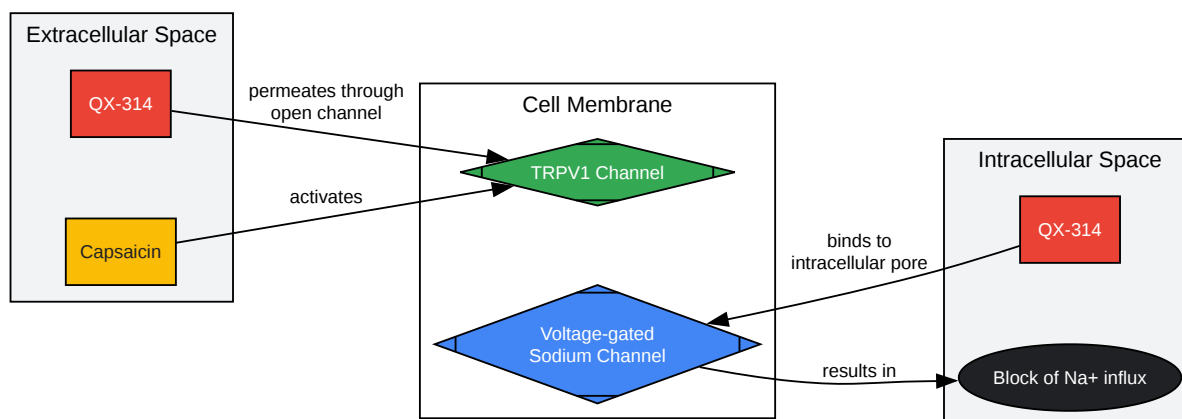
Materials:

- Prepared 100 mM **QX-314 chloride** stock solution (from Protocol 1)
- Components for the desired intracellular solution (e.g., K-gluconate, KCl, HEPES, Mg-ATP, Na-GTP, EGTA)
- Sterile, high-purity water
- pH meter and calibration standards
- Osmometer

Procedure:

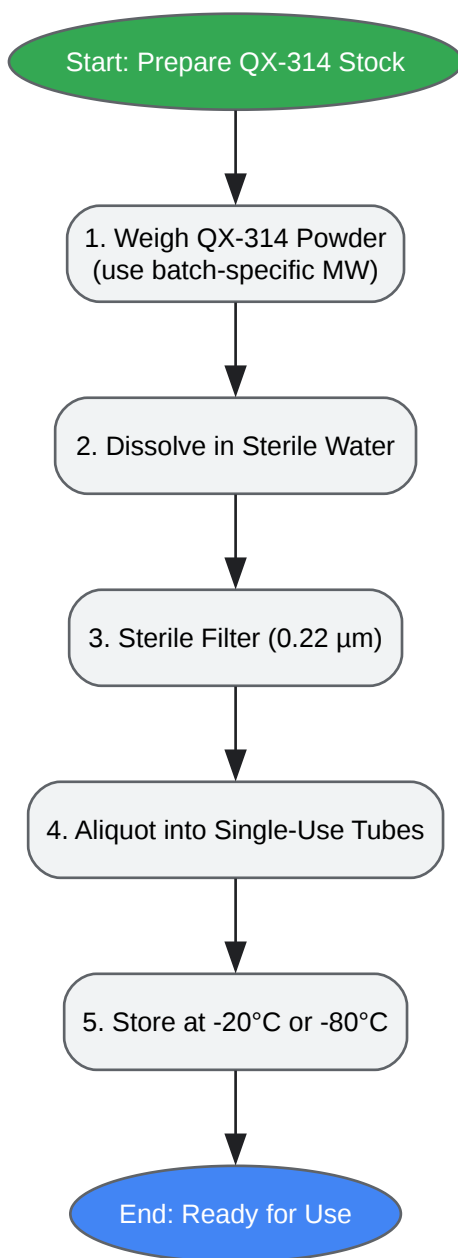
- Prepare the base intracellular solution by dissolving all components except **QX-314 chloride** in approximately 80% of the final volume of high-purity water.
- Adjust the pH of the solution to the desired value (typically 7.2-7.4 for mammalian neurons) using a suitable acid (e.g., HCl) or base (e.g., KOH).
- Add the required volume of the 100 mM **QX-314 chloride** stock solution to achieve the final desired concentration (e.g., 1-10 mM). For example, to make 10 mL of a 5 mM QX-314 solution, add 500 μ L of the 100 mM stock.
- Bring the solution to the final volume with high-purity water.
- Measure and adjust the osmolarity of the final solution using an osmometer. Adjust with sucrose or water as needed to match the extracellular solution.
- Aliquot and store the intracellular solution at -20°C or -80°C.

Visualizations



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Caption: Mechanism of QX-314 entry and action via TRPV1 channels.



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Caption: Workflow for preparing **QX-314 chloride** stock solution.

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